

Application Note: Chromatin Fractionation Protocol for Monitoring UKTT15-Induced PARP1 Trapping

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Compound of Interest

Compound Name: UKTT15

Cat. No.: B12381885

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Introduction

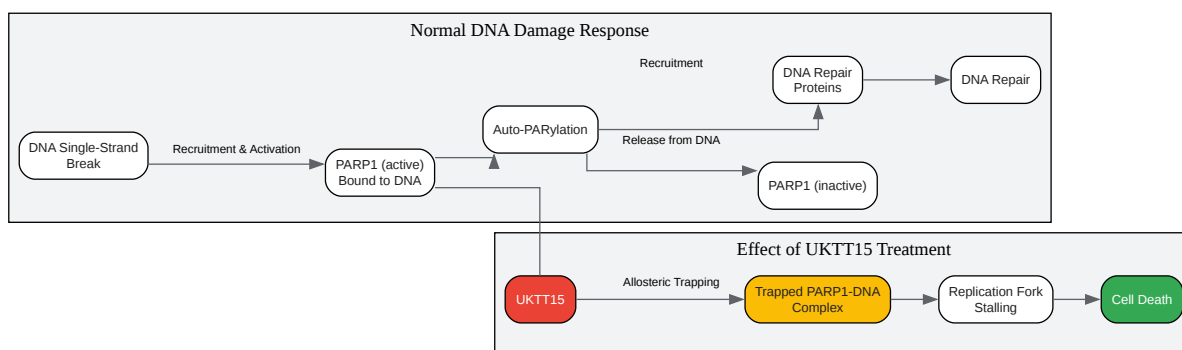
UKTT15 is a potent inhibitor of Poly(ADP-ribose) polymerase 1 (PARP1), a key enzyme in the DNA damage response (DDR) pathway. Unlike some other PARP inhibitors that primarily function through catalytic inhibition, **UKTT15** has been shown to act as a PARP1 trapper. This mechanism involves locking PARP1 onto DNA at sites of damage, leading to the formation of toxic DNA-protein complexes that can trigger cell death, particularly in cancer cells with deficiencies in homologous recombination repair.

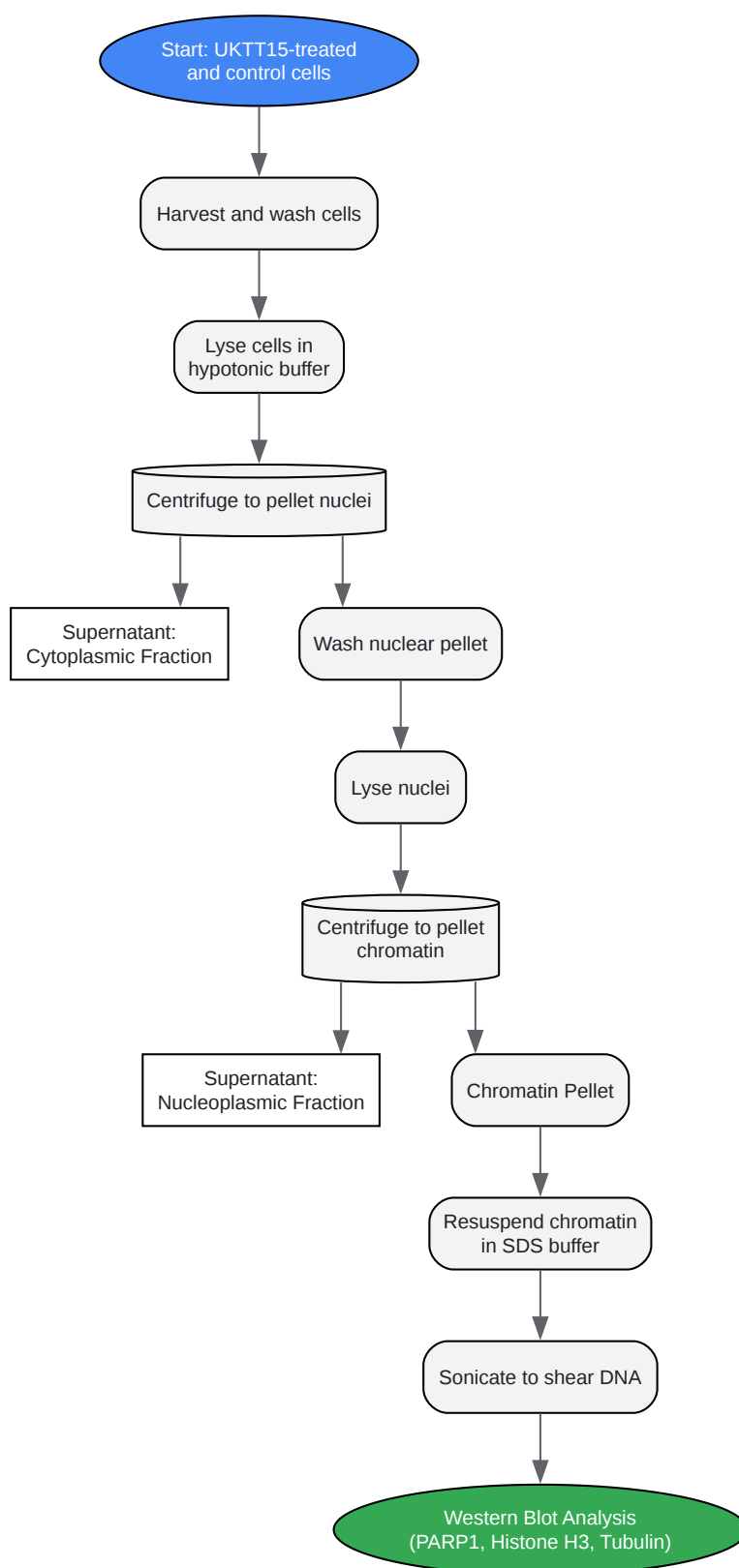
This application note provides a detailed protocol for performing chromatin fractionation in cells treated with **UKTT15**. This technique is essential for studying the mechanism of action of **UKTT15** and other PARP inhibitors by allowing for the separation and analysis of chromatin-bound proteins. By quantifying the amount of PARP1 retained in the chromatin fraction, researchers can assess the trapping efficiency of the compound.

Signaling Pathway: PARP1 in DNA Damage Response and the Effect of UKTT15

Upon DNA damage, such as a single-strand break, PARP1 is rapidly recruited to the lesion. It then catalyzes the synthesis of poly(ADP-ribose) (PAR) chains on itself and other acceptor

proteins, a process known as PARylation. This PARylation serves as a scaffold to recruit other DNA repair factors to the site of damage, facilitating the repair process. **UKTT15**, as a PARP1 inhibitor, binds to the catalytic domain of PARP1. This not only inhibits its enzymatic activity but also induces a conformational change that traps PARP1 on the DNA, preventing its dissociation and obstructing the subsequent repair and replication processes.





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